Introduction: The Significance of Chiral Indenols in Drug Discovery

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Compound of Interest

Compound Name:	*(S)-4-Bromo-2,3-dihydro-1H-inden-1-ol*
CAS No.:	*83808-19-9*
Cat. No.:	*B2640017*

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Chiral building blocks are fundamental to modern pharmaceutical development, where the stereochemistry of a molecule dictates its biological activity and safety profile. **(S)-4-Bromo-2,3-dihydro-1H-inden-1-ol** is a valuable chiral intermediate, incorporating a stereodefined secondary alcohol on an indane scaffold. This structure is a key component in the synthesis of various biologically active molecules. The efficient, scalable, and stereocontrolled synthesis of this compound is therefore of critical importance to researchers in medicinal chemistry and process development.

This application note provides a comprehensive guide to the scale-up synthesis of **(S)-4-Bromo-2,3-dihydro-1H-inden-1-ol** via the asymmetric reduction of its prochiral ketone precursor, 4-bromo-2,3-dihydro-1H-inden-1-one. We will focus on the highly reliable and well-documented Corey-Bakshi-Shibata (CBS) reduction, detailing the underlying mechanistic principles, a step-by-step protocol, and robust analytical methods for validation.

Pillar 1: Expertise & Causality in Synthetic Strategy

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The core transformation in this synthesis is the conversion of a prochiral ketone to a specific enantiomer of a secondary alcohol. While various methods exist for ketone reduction, the choice of reagent is paramount for achieving high enantioselectivity on a large scale.

- Stoichiometric Reductants: Simple achiral reducing agents like sodium borohydride ($NaBH_4$) would yield a racemic mixture (a 50:50 mix of both enantiomers), which is undesirable.[1] While stoichiometric chiral reducing agents can provide high enantioselectivity, their use in large-scale synthesis is often economically and environmentally prohibitive due to the need for a full equivalent of a complex, expensive chiral molecule.[1]

- Catalytic Asymmetric Reduction: A more elegant and scalable approach is to use a small amount of a chiral catalyst to direct the reduction by a simple, inexpensive achiral reducing agent. The Corey-Bakshi-Shibata (CBS) reduction is a premier example of this strategy.[2][3] It employs a chiral oxazaborolidine catalyst to control the facial selectivity of hydride delivery from a borane source (like borane-dimethyl sulfide, BMS).[4]

Why the CBS Reduction is the Method of Choice: The CBS reduction is selected for its exceptional track record of high enantioselectivity (>95% e.e. is common), broad substrate applicability, and predictable stereochemical outcome.[3][5] The mechanism, which proceeds through a well-defined, chair-like six-membered transition state, provides a robust model for predicting that the (S)-catalyst will produce the (R)-alcohol, and vice-versa.[4][6] This predictability is invaluable for process development.

The CBS Reduction Mechanism

The remarkable selectivity of the CBS reduction stems from a highly organized transition state.

- Catalyst Activation: The borane reagent (BH_3) first coordinates to the Lewis basic nitrogen atom of the oxazaborolidine catalyst. This crucial step activates the borane, making it a more potent hydride donor, while simultaneously increasing the Lewis acidity of the catalyst's endocyclic boron atom.[2][4]

- Ketone Coordination: The prochiral ketone substrate then coordinates to this now highly Lewis-acidic endocyclic boron. The ketone orients itself to minimize steric clash, placing its larger substituent (the bromo-phenyl group) away from the catalyst's bulky group.[4]

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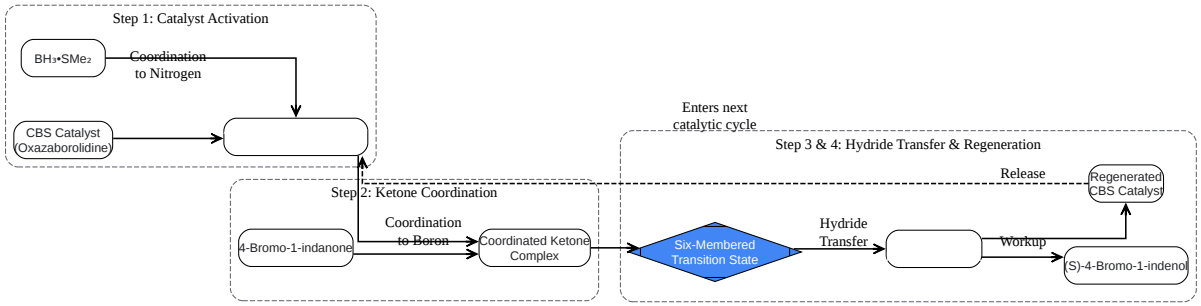
- Stereoselective Hydride Transfer: The activated borane, now held in close proximity, delivers a hydride to the ketone's carbonyl carbon via a rigid, six-membered cyclic transition state. This controlled, intramolecular-like transfer ensures the hydride attacks a specific face of the ketone, establishing the desired stereocenter.[6]

- Catalyst Regeneration: Following hydride transfer, the resulting alkoxyborane product is released, regenerating the oxazaborolidine catalyst to begin the next cycle.[4]



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Caption: Synthetic workflow with integrated analytical controls.

Quantitative Data Summary

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Parameter	Value	Notes
Starting Material	4-Bromo-2,3-dihydro-1H-inden-1-one	Commercially available or synthesized separately.
Key Reagents	(R)-2-Methyl-CBS-oxazaborolidine, Borane-dimethyl sulfide (BMS)	The (R)-catalyst is used to produce the (S)-alcohol.
Solvent	Anhydrous Tetrahydrofuran (THF)	Must be dry as water can affect enantioselectivity. [4]
Catalyst Loading	5-10 mol%	Catalytic amount is sufficient for high efficiency. [6]
Reaction Temperature	0°C to 25°C	Lower temperatures can improve enantioselectivity.
Reaction Time	1-4 hours	Monitor by TLC or HPLC for completion.
Typical Yield	85-95%	Post-purification.
Typical Purity	>98%	Assessed by HPLC or GC.
Enantiomeric Excess	>95% e.e.	Determined by chiral HPLC.

Detailed Step-by-Step Methodology

Materials & Equipment:

- Jacketed glass reactor with overhead stirrer, temperature probe, and nitrogen inlet/outlet.
- Addition funnel.
- 4-Bromo-2,3-dihydro-1H-inden-1-one (1.00 eq).
- (R)-2-Methyl-CBS-oxazaborolidine (1 M solution in toluene, 0.05 eq).
- Borane-dimethyl sulfide complex (BMS, ~10 M, 0.60 eq).
- Anhydrous Tetrahydrofuran (THF).

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- Methanol (for quenching).
- Ethyl acetate (for extraction).
- 1 M Hydrochloric acid (HCl).
- Saturated sodium chloride solution (Brine).
- Anhydrous magnesium sulfate or sodium sulfate.

Procedure:

- Reactor Setup: Assemble the reactor and ensure it is clean, dry, and purged with nitrogen. Maintain a positive nitrogen atmosphere throughout the reaction.
- Charging Reagents: Charge the reactor with 4-bromo-2,3-dihydro-1H-inden-1-one (1.00 eq) and anhydrous THF (approx. 5-10 volumes relative to the ketone). Begin stirring to dissolve the ketone completely.
- Cooling & Catalyst Addition: Cool the reactor contents to 0-5°C using a circulating chiller. Once the temperature is stable, add the (R)-2-Methyl-CBS-oxazaborolidine solution (0.05 eq) via syringe or addition funnel.
- Hydride Addition: Add the borane-dimethyl sulfide complex (0.60 eq) dropwise via an addition funnel over 30-60 minutes. Causality Check: Slow addition is critical to maintain the reaction temperature and control the evolution of hydrogen gas, ensuring optimal enantioselectivity and safety.
- Reaction & Monitoring: Stir the mixture at 0-5°C. Monitor the reaction's progress every 30 minutes by withdrawing a small aliquot, quenching it with methanol, and analyzing by TLC (e.g., using a 3:1 Hexane:Ethyl Acetate mobile phase) or HPLC until the starting ketone is consumed (typically 1-4 hours).
- Quenching: Once the reaction is complete, quench the excess BMS by slowly and carefully adding methanol (approx. 2 volumes) dropwise while maintaining the temperature below 20°C. Safety Note: This is an exothermic process that releases hydrogen gas. Ensure adequate ventilation and slow addition. [7]7. Solvent Removal: Concentrate the reaction

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mixture under reduced pressure (rotary evaporation) to remove the bulk of the THF and methanol.

- Aqueous Workup: To the resulting residue, add ethyl acetate (10 volumes) and 1 M HCl (5 volumes). Stir vigorously for 15 minutes. Separate the organic layer. Wash the organic layer sequentially with water (5 volumes) and then brine (5 volumes).

- Drying and Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **(S)-4-Bromo-2,3-dihydro-1H-inden-1-ol**, typically as an off-white solid or oil.

Purification Protocol: Recrystallization

- Dissolve the crude product in a minimum amount of a hot solvent in which it is soluble (e.g., toluene or ethyl acetate).

- Slowly add a co-solvent in which the product is poorly soluble (e.g., heptane or hexane) until the solution becomes slightly turbid. [8]3. Allow the solution to cool slowly to room temperature, and then further cool in an ice bath or refrigerator to maximize crystal formation.

- Collect the purified crystals by vacuum filtration, wash with a small amount of the cold recrystallization solvent mixture, and dry under vacuum.

Pillar 3: Trustworthiness through Analytical Validation

Rigorous analytical testing is non-negotiable to validate the identity, purity, and stereochemical integrity of the final product.

Structural and Purity Analysis

- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectroscopy are used to confirm the molecular structure of the final product and assess for any residual starting material or byproducts.

- Mass Spectrometry (MS): Confirms the molecular weight of the product.

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- Achiral HPLC/GC: An achiral High-Performance Liquid Chromatography or Gas Chromatography method is used to determine the chemical purity of the final product, typically reported as a percentage area.

Protocol: Enantiomeric Excess (e.e.) Determination by Chiral HPLC

This is the most critical analysis to confirm the success of the asymmetric synthesis. [9][10][11]

Parameter	Typical Value / Condition
HPLC System	**Agilent 1260 Infinity II or equivalent with UV detector**
Column	Chiralcel® OD-H (or similar polysaccharide-based CSP)
Mobile Phase	n-Hexane / 2-Propanol (Isopropanol) (e.g., 95:5 v/v)
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detection	UV at 220 nm

| Sample Prep | Dissolve ~1 mg of product in 1 mL of mobile phase. |

The two enantiomers will exhibit different retention times on the chiral column. The enantiomeric excess (e.e.) is calculated from the peak areas of the (S)- and (R)-enantiomers using the formula: e.e. (%) = [(Area_major - Area_minor) / (Area_major + Area_minor)] x 100

Safety Considerations

- Borane-Dimethyl Sulfide (BMS): Highly flammable, corrosive, and has a strong, unpleasant odor. Reacts with water. Handle only in a well-ventilated fume hood under an inert atmosphere. [12]* Anhydrous Solvents (THF): Highly flammable. Can form explosive peroxides upon storage. Use from a freshly opened container or a solvent purification system.

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- Quenching: The reaction of boranes with methanol is highly exothermic and releases flammable hydrogen gas. Perform the quench slowly, with adequate cooling and ventilation. [7][13]* Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a flame-retardant lab coat, and chemical-resistant gloves. [13][14]

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